

Safe Disposal of Hpk1-IN-11: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hpk1-IN-11

Cat. No.: B12425726

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The following provides detailed procedures for the safe and proper disposal of **Hpk1-IN-11**, a potent inhibitor of Hematopoietic Progenitor Kinase 1 (HPK1). Adherence to these guidelines is essential to ensure personnel safety and environmental protection.

Chemical and Safety Profile

Hpk1-IN-11 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^[1] Proper handling and disposal are critical to mitigate these risks. Below is a summary of key data for **Hpk1-IN-11**.

Identifier	Value
CAS Number	2734167-68-9
Molecular Formula	C ₂₇ H ₂₇ ClF ₃ NO ₄
Molecular Weight	451.52
GHS Hazard Statements	H302 (Harmful if swallowed), H410 (Very toxic to aquatic life with long lasting effects)
GHS Precautionary Statements	P264, P270, P273, P301 + P312, P330, P391, P501

Required Personal Protective Equipment (PPE)

Before handling **Hpk1-IN-11** for disposal, ensure the following personal protective equipment is worn to prevent exposure.

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Chemical-resistant protective gloves.[1]
- Body Protection: Impervious clothing or a lab coat.[1]
- Respiratory Protection: A suitable respirator should be used if dust or aerosols are generated.[1]

Step-by-Step Disposal Procedure

Disposal of **Hpk1-IN-11** must be conducted in a manner that avoids environmental release and ensures compliance with local, state, and federal regulations.

Step 1: Waste Identification and Segregation

- Solid Waste: Collect unused **Hpk1-IN-11** powder, contaminated consumables (e.g., weigh boats, pipette tips), and any spilled material in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: For **Hpk1-IN-11** dissolved in solvents (e.g., DMSO), collect the solution in a separate, sealed, and labeled hazardous waste container compatible with the solvent used. Do not mix with other solvent waste streams unless permitted by your institution's environmental health and safety (EHS) office.
- Contaminated Labware: Glassware and other reusable equipment should be decontaminated. Rinse thoroughly with a suitable solvent (e.g., ethanol or acetone) three times. Collect the rinsate as hazardous liquid waste.

Step 2: Packaging and Labeling

- Ensure all waste containers are tightly sealed to prevent leaks or spills.[1]
- Label each container clearly with "Hazardous Waste," the full chemical name "**Hpk1-IN-11**," and the associated hazards (e.g., "Toxic," "Aquatic Hazard").

Step 3: Storage Pending Disposal

- Store sealed waste containers in a cool, well-ventilated area designated for hazardous waste.^[1]
- Keep waste away from incompatible materials such as strong acids, alkalis, and strong oxidizing or reducing agents.^[1]

Step 4: Final Disposal

- The final and most critical step is to "Dispose of contents/container to an approved waste disposal plant."^[1]
- Contact your institution's EHS office to arrange for the collection and disposal of the hazardous waste. Do not attempt to dispose of **Hpk1-IN-11** down the drain or in regular trash.

Visualized Workflows and Pathways

To further clarify procedures and the context of **Hpk1-IN-11**'s use, the following diagrams illustrate the disposal workflow and the targeted biological pathway.

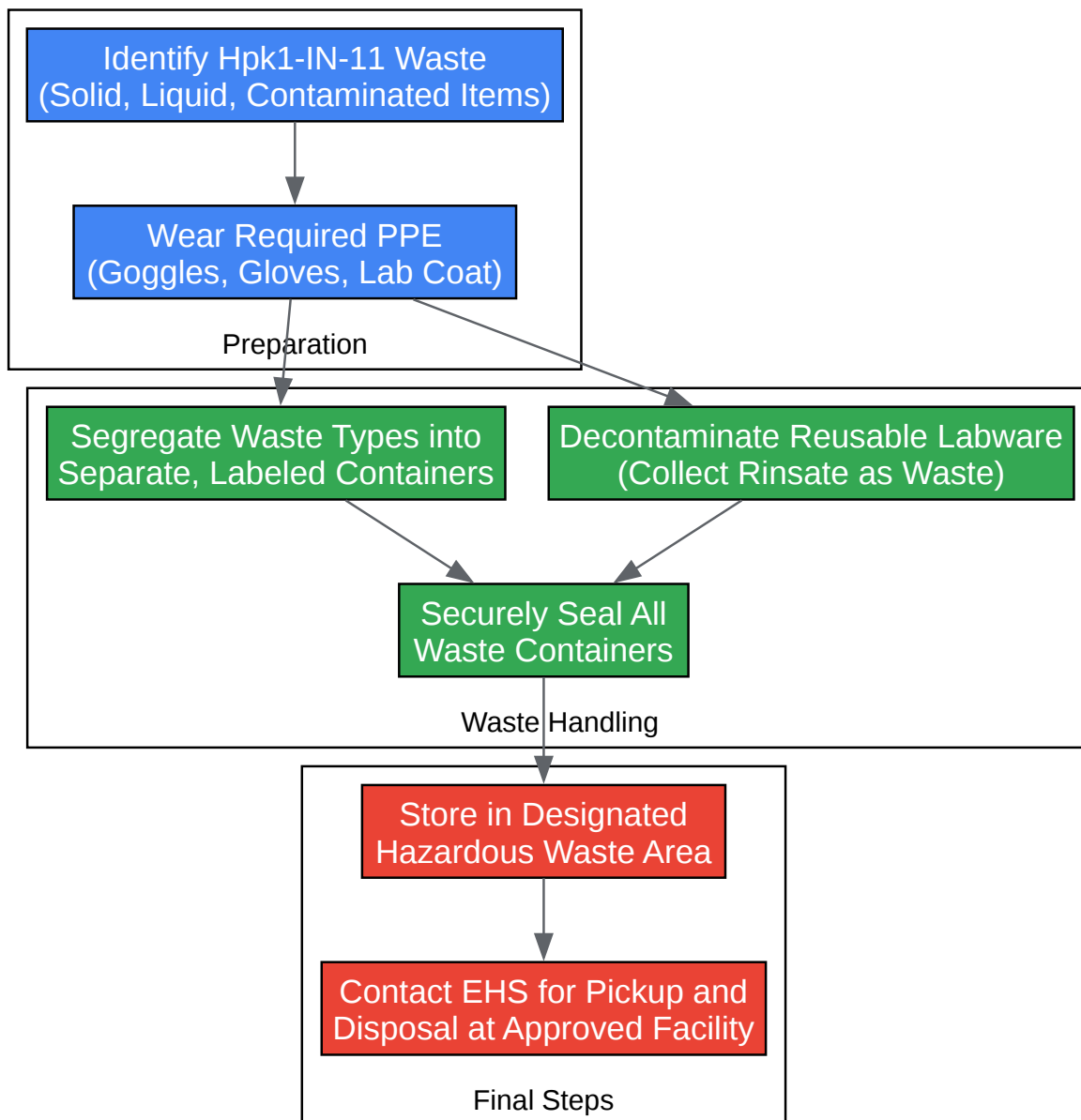


Figure 1: Hpk1-IN-11 Disposal Workflow

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Caption: Logical steps for the safe handling and disposal of **Hpk1-IN-11** waste.

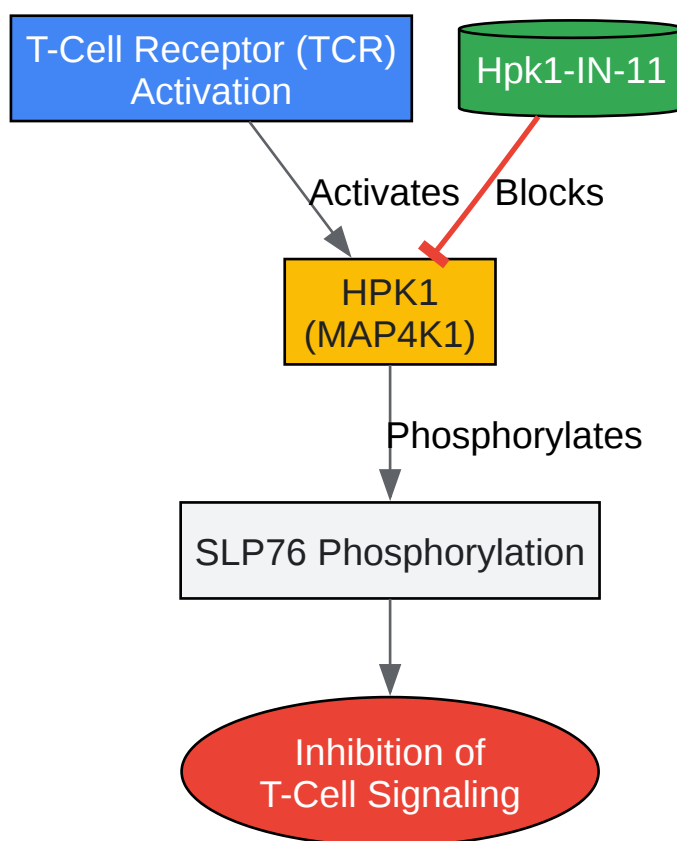


Figure 2: Simplified HPK1 Signaling Pathway

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Caption: HPK1 negatively regulates T-cell signaling, a process blocked by **Hpk1-IN-11**.

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References

- 1. HPK1-IN-11|2734167-68-9|MSDS [dcchemicals.com]
- To cite this document: BenchChem. [Safe Disposal of Hpk1-IN-11: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12425726#hpk1-in-11-proper-disposal-procedures\]](https://www.benchchem.com/product/b12425726#hpk1-in-11-proper-disposal-procedures)

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